

Application Notes and Protocols: Cisapride Monohydrate In Vitro Smooth Muscle Contraction Assay

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Compound of Interest

Compound Name: *Cisapride monohydrate*

Cat. No.: *B1198533*

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Introduction

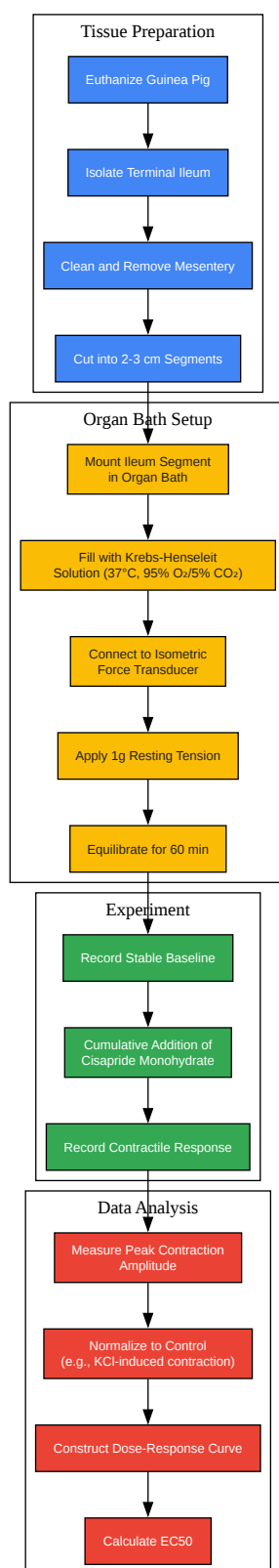
Cisapride monohydrate is a gastroprokinetic agent that enhances gastrointestinal motility by acting primarily as a serotonin 5-HT₄ receptor agonist.[1] This action facilitates the release of acetylcholine from the myenteric plexus, leading to increased smooth muscle contraction in the gastrointestinal tract.[1] These application notes provide a detailed protocol for conducting an in vitro smooth muscle contraction assay using **cisapride monohydrate**, a fundamental tool for studying its pharmacological properties and mechanism of action. The assay is crucial for researchers in pharmacology and drug development investigating prokinetic agents.

Mechanism of Action

Cisapride's primary mechanism involves the activation of 5-HT₄ receptors on enteric neurons. [1] This activation stimulates a signaling cascade that results in the enhanced release of acetylcholine (ACh) into the neuromuscular junction of the gut wall. ACh then binds to muscarinic receptors on the smooth muscle cells, triggering depolarization and subsequent muscle contraction. While this is the principal pathway, some studies suggest that cisapride may also exert direct effects on smooth muscle cells, although the cholinergic pathway is considered predominant.[2] A bell-shaped dose-response curve has been observed, with higher concentrations of cisapride potentially causing inhibitory effects.[2]

Signaling Pathway of Cisapride-Induced Smooth Muscle Contraction





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References

- 1. Motor-stimulating properties of cisapride on isolated gastrointestinal preparations of the guinea pig - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The effect and mechanism of the prokinetic action of cisapride on gastrointestinal smooth muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
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